

1,1,3,3-Tetramethylurea CAS number and physical properties

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Compound of Interest

Compound Name: 1,1,3,3-Tetramethylurea

Cat. No.: B151932

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An In-depth Technical Guide to 1,1,3,3-Tetramethylurea

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1,3,3-Tetramethylurea (TMU) is an organic compound with the formula $(\text{CH}_3)_2\text{NCON}(\text{CH}_3)_2$. It is a non-polar, aprotic solvent with a wide range of applications in organic synthesis and industrial processes. This guide provides a comprehensive overview of its Chemical Abstracts Service (CAS) number, physical properties, and relevant experimental protocols and reaction pathways.

CAS Number

The unique identifier for **1,1,3,3-Tetramethylurea** is:

- CAS Number: 632-22-4^[1]^[2]^[3]^[4]^[5]

Physical Properties

1,1,3,3-Tetramethylurea is a colorless liquid with a mild, aromatic odor.^[1]^[3] A summary of its key physical properties is presented in the table below.

Property	Value
Molecular Formula	C ₅ H ₁₂ N ₂ O
Molecular Weight	116.16 g/mol [2]
Density	0.968 g/mL at 20 °C[1][4]
Boiling Point	177 °C[1][4][5]
Melting Point	-1 °C[1][4][5]
Flash Point	75 °C (closed cup)[4][5]
Refractive Index	1.451 at 20 °C[1][4]
Solubility	Miscible with water and many organic solvents. [1]

Experimental Protocols

Below are detailed methodologies for the determination of key physical properties of **1,1,3,3-Tetramethylurea**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of an organic liquid like **1,1,3,3-Tetramethylurea** is the capillary method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube, sealed at one end
- Heat source (e.g., Bunsen burner)

- Stand and clamps

Procedure:

- A small amount of **1,1,3,3-Tetramethylurea** is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed into the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the bulb of the thermometer and the test tube are at the same level.
- The assembly is clamped and immersed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The apparatus is heated gently and slowly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The temperature at which a rapid and continuous stream of bubbles emerges is noted. This is the boiling point of the liquid.
- For accuracy, the heating should be stopped when the rapid stream of bubbles is observed. The temperature at which the liquid re-enters the capillary tube is also recorded as the boiling point.

Determination of Density

The density of a liquid is its mass per unit volume. The density of **1,1,3,3-Tetramethylurea** can be determined using a pycnometer or by direct mass and volume measurements.

Apparatus:

- Pycnometer (a flask with a specific, accurately known volume)
- Analytical balance

- Water bath for temperature control

Procedure using a Pycnometer:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed.
- The pycnometer is filled with **1,1,3,3-Tetramethylurea**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is placed in a water bath to bring it to a constant, known temperature (e.g., 20 °C).
- The pycnometer is removed from the bath, dried, and weighed to determine the mass of the liquid.
- The density is calculated by dividing the mass of the **1,1,3,3-Tetramethylurea** by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property and can be measured using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Solvent for cleaning (e.g., ethanol or acetone)
- Soft tissue paper

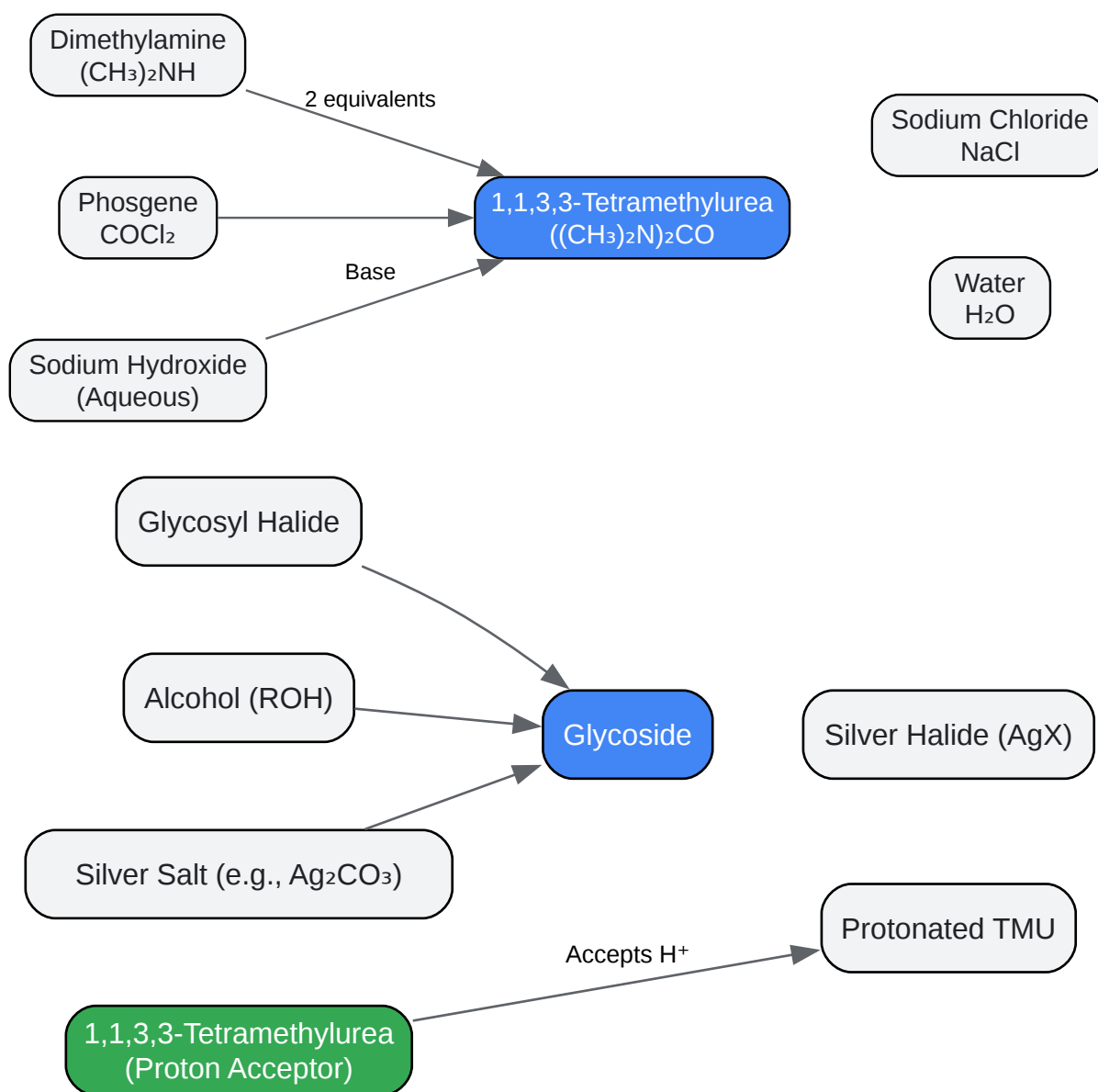
Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- The prism of the refractometer is cleaned with a suitable solvent and allowed to dry completely.
- A few drops of **1,1,3,3-Tetramethylurea** are placed on the surface of the prism using a clean dropper.
- The prism is closed and the light source is switched on.
- The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and noted as the refractive index is temperature-dependent.

Reaction Pathways and Workflows

Synthesis of **1,1,3,3-Tetramethylurea**

One common method for the synthesis of **1,1,3,3-Tetramethylurea** involves the reaction of dimethylamine with phosgene.[3]



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